

Application Notes and Protocols: 3-Methoxybut-1-yne in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-Methoxybut-1-yne

Cat. No.: B1653657

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **3-methoxybut-1-yne** as a versatile building block in medicinal chemistry. The focus is on its application in the synthesis of heterocyclic scaffolds with potential therapeutic relevance.

Introduction: The Potential of 3-Methoxybut-1-yne in Drug Discovery

3-Methoxybut-1-yne is a functionalized terminal alkyne that holds significant promise as a starting material in the synthesis of complex organic molecules for drug discovery. Its utility stems from the presence of two key reactive sites: the terminal alkyne, which can participate in a variety of coupling and cycloaddition reactions, and the methoxy group, which can influence the reactivity of the alkyne and can be a key pharmacophoric feature in the final compound. The presence of the methoxy group at the propargylic position can also facilitate certain synthetic transformations.

This document outlines a representative application of **3-methoxybut-1-yne** in the synthesis of a substituted pyrazole, a privileged scaffold in medicinal chemistry known for its diverse biological activities, including anti-inflammatory, analgesic, and anticancer properties.

Application: Synthesis of a Hypothetical Pyrazole-Based Kinase Inhibitor

This section details a hypothetical synthetic route and application of a pyrazole derivative synthesized from **3-methoxybut-1-yne** as a potential inhibitor of a cancer-related kinase.

Synthetic Strategy

The synthetic approach involves a classical condensation reaction between a 1,3-dicarbonyl equivalent, derived from **3-methoxybut-1-yne**, and a substituted hydrazine to form the pyrazole core.

Diagram of the Synthetic Pathway:

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